

Head-to-head comparison of different 2-methoxybenzamide derivatives as Hh inhibitors

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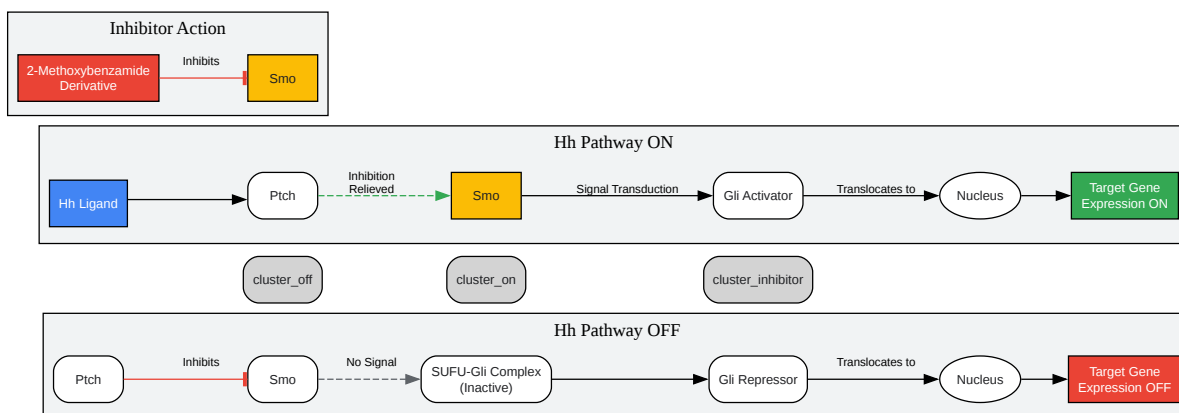
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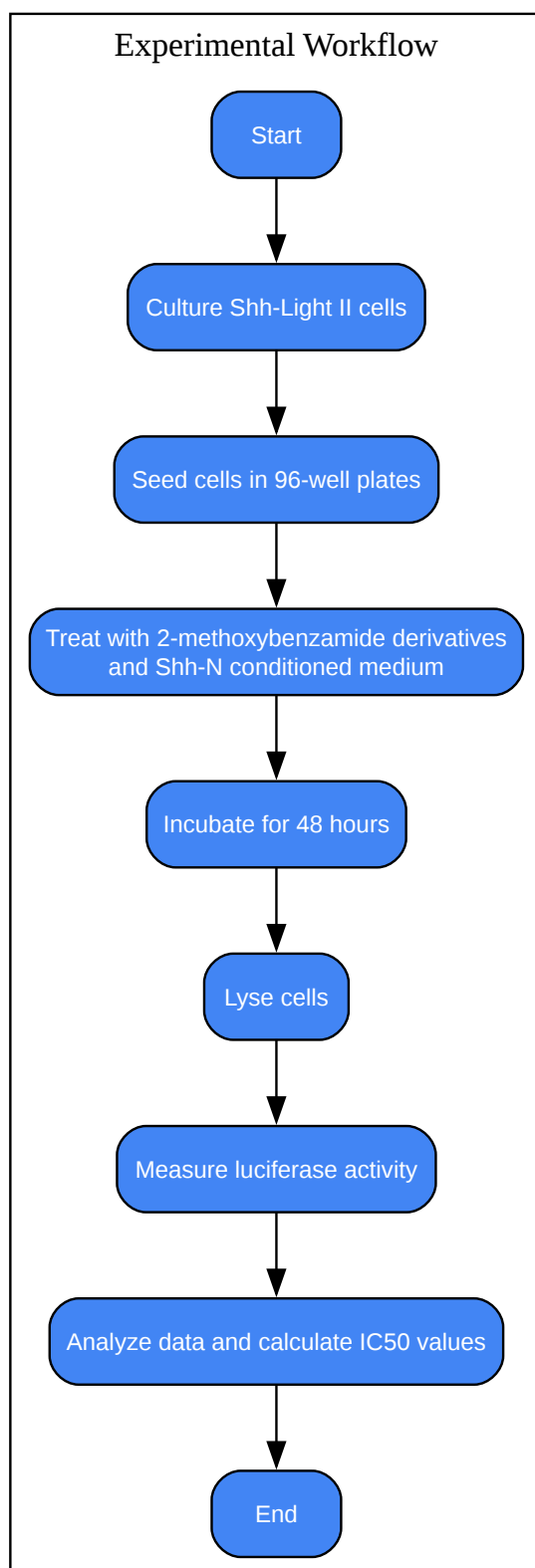
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The Hedgehog Signaling Pathway

The canonical Hedgehog signaling pathway is initiated by the binding of an Hh ligand (e.g., Sonic hedgehog, Shh) to the Patched (Ptch) receptor. This binding relieves the inhibition of Ptch on the G protein-coupled receptor-like protein Smoothened (Smo).^[6] Consequently, Smo translocates to the primary cilium, initiating a signaling cascade that leads to the activation and nuclear translocation of the Gli family of transcription factors.^{[2][3][6]} In the nucleus, Gli proteins regulate the expression of target genes involved in cell proliferation, survival, and differentiation.^{[1][3]}





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